

Application Note and Protocol for Nicotelline Analysis in Saliva

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Compound of Interest

Compound Name: Nicotelline

Cat. No.: B014898

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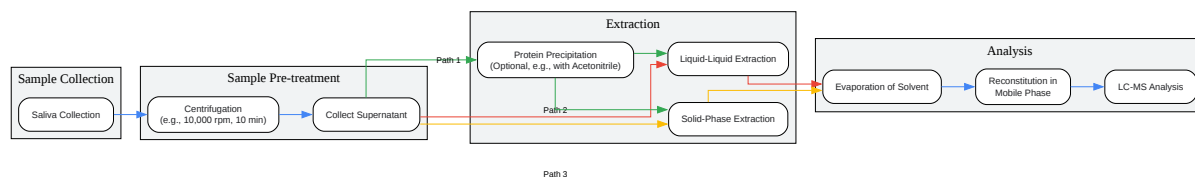
This application note provides a detailed protocol for the sample preparation of **nicotelline** from human saliva for subsequent analysis, typically by Liquid Chromatography-Mass Spectrometry (LC-MS). The described methods are intended for researchers, scientists, and drug development professionals.

Introduction

Nicotelline is a minor alkaloid found in tobacco products. Its presence and concentration in biological fluids such as saliva can serve as a biomarker for tobacco exposure. Accurate quantification of **nicotelline** requires robust and efficient sample preparation to remove interfering substances from the complex saliva matrix. This document outlines two common and effective methods for the extraction of **nicotelline** from saliva: Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE). A preliminary protein precipitation step is also described, which can be beneficial for both LLE and SPE methods to improve extraction efficiency and protect analytical instrumentation.

Experimental Workflow

The overall experimental workflow for saliva sample preparation for **nicotelline** analysis is depicted below.



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Caption: Workflow for Saliva Sample Preparation and Analysis.

Materials and Reagents

- Solvents: Acetonitrile (ACN), Methanol (MeOH), Chloroform, n-Hexane, Dichloromethane, Diethyl ether, n-Amylic alcohol (LC-MS grade or equivalent)
- Acids and Bases: Formic acid, Ammonium hydroxide, Sodium carbonate (Na_2CO_3), Sodium hydroxide (NaOH)
- Salts: Sodium chloride (NaCl)
- Internal Standard (IS): Nicotine-d4 or a suitable structural analog of **nicotelline**.
- Reagents for SPE: SPE cartridges (e.g., C18, HLB, or ion-exchange).
- Equipment: Centrifuge, vortex mixer, solvent evaporator (e.g., nitrogen stream evaporator), pH meter, analytical balance, micropipettes.

Sample Collection and Pre-treatment

Proper sample collection is crucial for accurate analysis.

- **Saliva Collection:** Collect at least 1-2 mL of saliva into a sterile polypropylene tube. To minimize viscosity and food debris, subjects should rinse their mouth with water 10 minutes prior to collection and should not have consumed food or drink for at least 30 minutes.[1]
- **Centrifugation:** To remove cells and other debris, centrifuge the saliva sample at approximately 10,000 rpm for 10-15 minutes at 4°C.[2]
- **Supernatant Collection:** Carefully transfer the clear supernatant to a new clean tube for extraction.

Experimental Protocols

Protocol 1: Liquid-Liquid Extraction (LLE)

This protocol is adapted from methods developed for nicotine extraction from saliva.[3][4][5]

- **Aliquoting:** Pipette 500 µL of the saliva supernatant into a 2 mL microcentrifuge tube.
- **Internal Standard Spiking:** Add a known amount of internal standard solution (e.g., nicotine-d4) to the sample.
- **pH Adjustment:** Adjust the pH of the saliva sample to approximately 10 by adding a suitable base, such as 1 M NaOH or concentrated ammonium hydroxide. This ensures that **nicotelline** is in its free base form, which is more soluble in organic solvents.
- **Extraction Solvent Addition:** Add 1 mL of an organic extraction solvent. A mixture of chloroform and n-hexane (e.g., 60:40 v/v) has been shown to be effective for nicotine extraction and is a good starting point for **nicotelline**. [5] Alternatively, a mixture of diethyl ether, dichloromethane, n-hexane, and n-amyl alcohol (50:30:20:0.5 v/v/v/v) can be used. [6]
- **Vortexing:** Vortex the mixture vigorously for 1-2 minutes to ensure thorough mixing and facilitate the transfer of **nicotelline** into the organic phase.
- **Centrifugation:** Centrifuge the sample at 3000-5000 rpm for 5-10 minutes to separate the aqueous and organic layers.[5][6]

- Organic Layer Collection: Carefully transfer the organic (bottom layer for chloroform, top for ether-based mixtures) to a new clean tube.
- Solvent Evaporation: Evaporate the organic solvent to dryness under a gentle stream of nitrogen at a temperature not exceeding 40°C.[\[6\]](#)
- Reconstitution: Reconstitute the dried extract in a small volume (e.g., 100 µL) of the initial mobile phase used for the LC-MS analysis.
- Analysis: The reconstituted sample is now ready for injection into the LC-MS system.

Protocol 2: Solid-Phase Extraction (SPE)

This protocol provides a general guideline for SPE, which can be optimized based on the specific SPE cartridge and the properties of **nicotelline**.

- Aliquoting and IS Spiking: Prepare the saliva sample as described in steps 1 and 2 of the LLE protocol.
- Sample Dilution: Dilute the saliva sample with a weak acid, such as 2% formic acid, to improve binding to the sorbent.[\[7\]](#)
- Cartridge Conditioning: Condition the SPE cartridge (e.g., C18) by sequentially passing methanol and then water (or an appropriate buffer) through it.
- Sample Loading: Load the diluted saliva sample onto the conditioned SPE cartridge at a slow, steady flow rate.
- Washing: Wash the cartridge with a weak solvent (e.g., water or a low percentage of methanol in water) to remove unretained interferences.[\[7\]](#)
- Elution: Elute the retained **nicotelline** from the cartridge using a stronger organic solvent (e.g., methanol or acetonitrile). A small amount of a base (e.g., 5% ammonium hydroxide in methanol) can be added to the elution solvent to improve the recovery of basic compounds like **nicotelline**.[\[7\]](#)
- Evaporation and Reconstitution: Evaporate the eluate to dryness and reconstitute it in the mobile phase as described in steps 8 and 9 of the LLE protocol.

- Analysis: The sample is ready for LC-MS analysis.

Quantitative Data

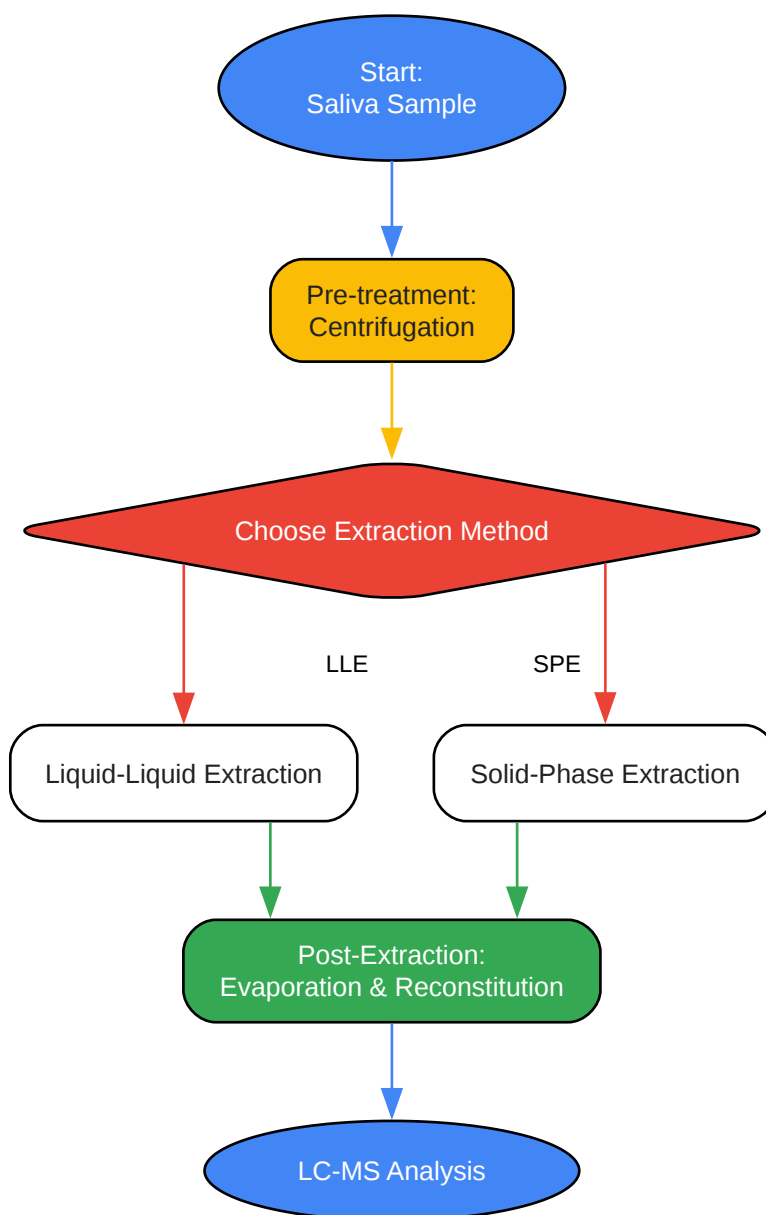
The following table summarizes performance data from studies on the extraction of nicotine and related compounds from saliva, which can be considered indicative for the expected performance of **nicotelline** extraction.

Method	Analyte	Recovery (%)	LOD (ng/mL)	LOQ (ng/mL)	Linearity (ng/mL)	Reference
LLE-GC-MS	Nicotine	85.1 ± 1.3	2.6	8.8	10 - 2000	[3] [4]
In-tube SPME-LC-MS	Nicotine	> 83	0.015 - 0.040	-	0.5 - 20	[8]
In-tube SPME-LC-MS/MS	Nicotine	82.1 - 106.6	0.22 pg/mL	< 10 pg/mL	0.01 - 25	[9]
In-tube SPME-LC-MS/MS	Cotinine	82.1 - 106.6	0.12 pg/mL	< 10 pg/mL	0.01 - 25	[9]

LOD: Limit of Detection; LOQ: Limit of Quantification.

Signaling Pathways and Logical Relationships

The logical flow of the sample preparation process is crucial for obtaining reliable results. The following diagram illustrates the key decisions and steps in the process.



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Caption: Decision flow for sample preparation method selection.

Conclusion

The choice between Liquid-Liquid Extraction and Solid-Phase Extraction will depend on the specific laboratory setup, desired sample throughput, and the required level of cleanliness of the final extract. LLE is a classic, cost-effective method, while SPE can offer higher selectivity and is more amenable to automation. Both methods, when properly optimized, are capable of providing clean extracts for the sensitive and accurate quantification of **nicotelline** in saliva by

LC-MS. It is recommended to validate the chosen method in-house to determine recovery, linearity, accuracy, and precision for **nicotelline**.

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